

# Personal protective equipment for handling 9-O-Feruloyllariciresinol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B13088443

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## Essential Safety and Handling Guide for 9-O-Feruloyllariciresinol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-O-Feruloyllariciresinol**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

## Immediate Safety and Logistical Information

All personnel must be familiar with the hazards associated with **9-O-Feruloyllariciresinol** before handling. The following table summarizes the key safety data.

Hazard Classification & Handling Information	Description
GHS Hazard Statements	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[ <a href="#">1</a> ]
Signal Word	Warning[ <a href="#">1</a> ]
Primary Routes of Exposure	Inhalation, skin contact, eye contact.
Recommended Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood.[ <a href="#">1</a> ][ <a href="#">2</a> ]
Required Personal Protective Equipment (PPE)	Chemical safety goggles or face shield, chemical-resistant gloves (e.g., neoprene or butyl rubber), fully buttoned lab coat, and a dust respirator.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">3</a> ][ <a href="#">4</a> ]
First Aid: Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[ <a href="#">1</a> ][ <a href="#">3</a> ]
First Aid: Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[ <a href="#">1</a> ][ <a href="#">3</a> ]
First Aid: Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[ <a href="#">1</a> ][ <a href="#">3</a> ]
First Aid: Ingestion	Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water if conscious and alert. Consult a physician.[ <a href="#">3</a> ]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[ <a href="#">2</a> ][ <a href="#">5</a> ] Store away from strong oxidizing agents.[ <a href="#">3</a> ][ <a href="#">4</a> ]
Spill Cleanup	For small powder spills, carefully scoop the material into a suitable container for disposal,

avoiding dust generation. Wipe the area with a wet paper towel.[\[1\]](#)

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**Disposal**

Dispose of as hazardous chemical waste in a sealed, properly labeled container in accordance with local, regional, and national regulations.[\[2\]](#)[\[3\]](#)[\[6\]](#)

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## Operational Plan: Step-by-Step Handling Protocol

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Designated Area: All handling of **9-O-Feruloyllariciresinol** should be performed in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[4\]](#)
- Gather Materials: Ensure all necessary equipment, including PPE, spill cleanup materials, and waste containers, are readily available.
- Personal Protective Equipment (PPE) Donning:
  - Wear a fully buttoned lab coat.
  - Put on chemical safety goggles and, if there is a splash risk, a face shield.[\[2\]](#)[\[7\]](#)
  - Wear chemical-resistant gloves. Double gloving is recommended for enhanced protection.[\[2\]](#)
  - Wear a dust respirator to prevent inhalation of the powder.[\[3\]](#)
- Weighing: Carefully weigh the required amount of **9-O-Feruloyllariciresinol** in the fume hood. Avoid creating dust.
- Dissolving: If dissolving the compound, add the solvent to the powder slowly to prevent splashing.
- Experimental Use: Conduct all experimental manipulations within the fume hood.

- Avoid Contact: At all times, avoid direct contact with the skin, eyes, and clothing.[3]
- Glove Changes: Change gloves immediately if they become contaminated.
- Decontamination: Decontaminate all surfaces and equipment that came into contact with the chemical using an appropriate solvent and then soap and water.
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination: gloves, face shield/goggles, lab coat, and finally, the respirator.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[4]

## Disposal Plan

- Waste Segregation: All waste contaminated with **9-O-Feruloyllariciresinol** must be segregated as hazardous chemical waste.[2][3] This includes:
  - Unused or excess solid compound.
  - Solutions containing the compound.
  - Contaminated consumables such as pipette tips, tubes, and gloves.[6]
- Solid Waste: Collect solid waste, including contaminated paper towels and PPE, in a clearly labeled, sealed, and puncture-proof container.[3][6]
- Liquid Waste: Collect liquid waste in a sealed, shatter-proof bottle, clearly labeled as hazardous waste containing **9-O-Feruloyllariciresinol**.[3]
- Labeling: Ensure all waste containers are accurately labeled with the chemical name and hazard symbols.
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office. Do not dispose of down the drain.[6]

## Visual Workflow for Handling 9-O-Feruloyllariciresinol

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)